

Application Note: Scalable Synthesis of 4-Aminopyridazine-3-carboxamide

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Compound of Interest

Compound Name: 4-Aminopyridazine-3-carboxamide

CAS No.: 20865-28-5

Cat. No.: B2467872

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Abstract

This application note details a robust, step-by-step protocol for the synthesis of **4-aminopyridazine-3-carboxamide**, a critical pharmacophore in the development of kinase inhibitors and neurological therapeutics. Unlike generic procedures, this guide addresses the specific challenges of pyridazine regiochemistry and solubility. The method utilizes a reliable chlorination-amination-ammonolysis sequence starting from the commercially available methyl 4-oxo-1,4-dihydropyridazine-3-carboxylate, ensuring high regiochemical fidelity.

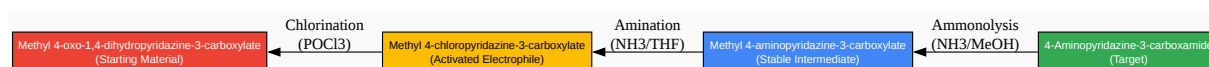
Introduction & Retrosynthetic Logic

The pyridazine core is increasingly prevalent in drug discovery due to its ability to function as a bioisostere for phenyl and pyridine rings while improving water solubility and metabolic stability. The 3-carboxamide-4-amino substitution pattern is particularly valuable for hydrogen bond networking in active sites.

Retrosynthetic Analysis

The synthesis is designed to avoid the ambiguity of regioselective nucleophilic aromatic substitution (

) on symmetrical precursors. By starting with the 4-oxo derivative, the position of the nitrogen functionality is fixed early in the sequence.



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Figure 1: Retrosynthetic strategy ensuring regiochemical integrity.

Materials & Safety Equipment

Reagents Table

Reagent	CAS No.	Role	Equiv.	Hazards
Methyl 4-oxo-1,4-dihydropyridazine-3-carboxylate	33421-23-1	SM	1.0	Irritant
Phosphorus Oxychloride ()	10025-87-3	Chlorinating Agent	5.0	Corrosive, Toxic, Reacts violently w/ water
Ammonia (7N in Methanol)	7664-41-7	Amination	10.0	Corrosive, lachrymator, pressure hazard
Dichloromethane (DCM)	75-09-2	Solvent	-	Carcinogen
Sodium Bicarbonate ()	144-55-8	Quench	-	Irritant

Critical Safety Note

- Handling: Quenching

is highly exothermic. Never add water directly to the reaction mixture. Always add the reaction mixture dropwise to ice/water with vigorous stirring.

- Ammonia Pressure: Reactions with methanolic ammonia in sealed tubes generate significant pressure. Use a blast shield and rated pressure vessels.

Experimental Protocol

Phase 1: Activation (Chlorination)

Objective: Convert the 4-oxo group to the 4-chloro leaving group.

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar, reflux condenser, and a drying tube ().
- Addition: Charge the flask with Methyl 4-oxo-1,4-dihydropyridazine-3-carboxylate (5.0 g, 32.4 mmol).
- Reagent: Carefully add (15 mL, ~160 mmol) neat. Note: No solvent is required; acts as both reagent and solvent.
- Reaction: Heat the mixture to reflux (105 °C) for 3 hours. The suspension should become a clear, dark solution.
- Monitoring: Monitor by TLC (50% EtOAc/Hexanes). The starting material (polar) should disappear, and a less polar spot (Product 1) should appear.
- Workup (Critical):
 - Cool the reaction mixture to room temperature.

- Concentrate under reduced pressure to remove excess

(use a base trap for the pump).
- Pour the thick residue slowly onto 200 g of crushed ice with vigorous stirring. Maintain internal temp < 10 °C.
- Neutralize carefully with saturated aqueous

to pH 7-8.
- Extraction: Extract with DCM (

mL). Dry combined organics over anhydrous

, filter, and concentrate.
- Output: Methyl 4-chloropyridazine-3-carboxylate. (Expected Yield: ~85-90%). Yellowish solid.

Phase 2: Amination ()

Objective: Displace the chloride with ammonia to install the amine.

- Setup: Use a pressure-rated glass vessel (sealed tube) or autoclave.
- Dissolution: Dissolve the crude Methyl 4-chloropyridazine-3-carboxylate (4.5 g, 26 mmol) in THF (20 mL).
- Reagent: Add 7N Ammonia in Methanol (40 mL, ~280 mmol).
- Reaction: Seal the vessel and heat to 60 °C for 6-12 hours.
 - Mechanism Note: The electron-withdrawing ester at C3 activates the C4-Cl bond for nucleophilic attack.
- Workup:
 - Cool to room temperature.^[1] Carefully vent the vessel.
 - Concentrate the solvent in vacuo.

- Triturate the residue with cold diethyl ether or minimal cold water to remove ammonium chloride salts.
- Output: Methyl 4-aminopyridazine-3-carboxylate. (Expected Yield: ~75-80%). Off-white solid.

Phase 3: Ammonolysis (Ester to Amide)

Objective: Convert the methyl ester to the primary carboxamide.

- Setup: Use a sealed pressure tube.
- Substrate: Suspend Methyl 4-aminopyridazine-3-carboxylate (3.0 g, 19.6 mmol) in Concentrated Aqueous Ammonia (28-30%) (30 mL).
 - Optimization: If solubility is poor, add 5-10 mL of Methanol.
- Reaction: Seal and stir at room temperature for 24 hours. If conversion is slow (checked by LC-MS), heat to 50 °C.
- Workup:
 - The product often precipitates directly from the reaction mixture as it forms.
 - Cool the mixture to 0 °C for 1 hour.
 - Filter the solid. Wash with cold water (mL) and cold ethanol (mL).
- Purification: Recrystallize from water or water/ethanol mixture if necessary.
- Final Output: **4-Aminopyridazine-3-carboxamide**. (Expected Yield: ~70%). Colorless/white crystals.

Analytical Validation

The following data confirms the identity of the product.

- Physical State: White crystalline solid.
- Melting Point: >230 °C (dec).
- MS (ESI+): Calculated for
: 138.05; Found
.
- ¹H NMR (400 MHz, DMSO-d₆):
 - 8.55 (d, J = 5.5 Hz, 1H, H-6)
 - 8.10 (br s, 1H, CONH_a)
 - 7.60 (br s, 1H, CONH_b)
 - 6.85 (br s, 2H,
)
 - 6.70 (d, J = 5.5 Hz, 1H, H-5)
 - Interpretation: The coupling constant of ~5.5 Hz is characteristic of the pyridazine H5-H6 vicinal coupling.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield in Phase 1	Incomplete hydrolysis of adducts.	Ensure the quench is thorough and pH is adjusted to neutral/slightly basic before extraction.
Regioisomer Contamination	Starting material impurity.	Ensure the 4-oxo precursor is pure. The 4-oxo group directs the Cl position absolutely.
Incomplete Amidation (Phase 3)	Low nucleophilicity of ammonia due to solvation.	Increase temperature to 50-60 °C or use liquid ammonia in a bomb if available.
Product Solubility	High polarity of the amide.	Do not use large volumes of water for washing. Use cold ethanol/ether for drying.

References

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